

Molecular Structure and Characterization of Triethynylphosphane[1][2]

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Compound of Interest

Compound Name: Triethynylphosphane

CAS No.: 687-80-9

Cat. No.: B1259336

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Executive Summary

Triethynylphosphane (IUPAC name; also known as tris(ethynyl)phosphine) is a tertiary organophosphorus compound with the formula

. It serves as a fundamental building block in organometallic chemistry, acting as a rigid, -symmetric ligand capable of bridging metal centers or serving as a precursor for phosphorus-carbon cages and macrocycles.

Unlike triphenylphosphine (

), the ethynyl substituents induce unique electronic properties due to the

-hybridized carbon atoms directly bonded to phosphorus. This guide details its crystallographic parameters, spectroscopic signature, and synthesis, providing a foundational reference for researchers in ligand design and materials science.

Property	Data
Formula	
Molecular Weight	106.06 g/mol
CAS Registry Number	687-80-9
Geometry	Trigonal Pyramidal ()
Key Application	Ligand for transition metals (Au, Rh, W), Precursor for "Click" chemistry

Molecular Architecture & Bonding

Geometric Parameters

The molecular structure of **triethynylphosphane** has been established via single-crystal X-ray diffraction and confirmed by NMR studies in liquid crystalline solvents. The molecule adopts a trigonal pyramidal geometry with

symmetry in its ground state.

- Bond Angles (

): The inter-ligand bond angle is approximately 101.8° (Range: $101.4^\circ - 102.1^\circ$). This is significantly narrower than the tetrahedral angle (109.5°), indicating high

-character in the P-C bonds and a lone pair with substantial

-character.

- Bond Lengths (

): The phosphorus-carbon bond length is characteristic of a P-

single bond. While typical P-

bonds are $\sim 1.84 \text{ \AA}$, the

-hybridization of the ethynyl carbon shortens this distance to approximately 1.75–1.78 Å due to the smaller covalent radius of the

carbon and potential partial

-backbonding from the alkyne to phosphorus orbitals.

Electronic Structure

The phosphorus atom possesses a lone pair of electrons that dictates its reactivity as a Lewis base (nucleophile). However, the electron-withdrawing nature of the ethynyl groups (due to the

carbon's high electronegativity relative to

or

carbons) reduces the basicity of the phosphorus center compared to trialkylphosphines (e.g.,

).

- Cone Angle: The ethynyl groups are linear and slender, resulting in a relatively small Tolman cone angle compared to bulky aryl phosphines. This allows

to bind to sterically crowded metal centers.

- -Acceptor Properties: The low-lying

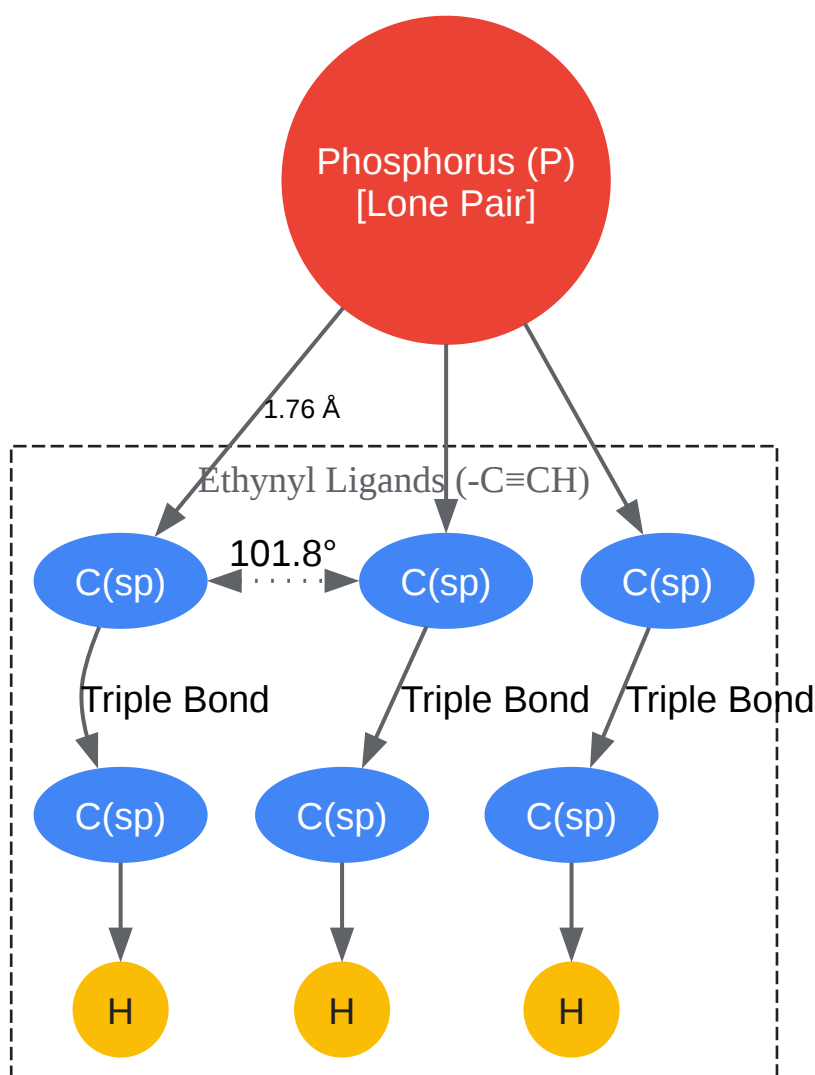
orbitals of the alkynyl units allow for significant metal-to-ligand back-bonding, stabilizing low-valent metal complexes (e.g.,

).

Structural Visualization

The following diagram illustrates the connectivity and

symmetry of the molecule.



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Caption: Connectivity diagram of **Triethynylphosphane** showing the pyramidal phosphorus core and linear ethynyl arms.

Spectroscopic Characterization

Researchers rely on NMR and IR spectroscopy to verify the integrity of the P-C bonds and the terminal alkyne functionality.

Nuclear Magnetic Resonance (NMR)

The high symmetry (

) simplifies the NMR spectra, showing equivalent environments for all three arms.

Nucleus	Chemical Shift () / Coupling	Interpretation
NMR	to ppm (solvent dependent)	Upfield shift relative to , typical for tertiary phosphines with electron-withdrawing groups.
NMR	ppm (Doublet)	Acetylenic proton. Split into a doublet by coupling (Hz).
NMR	(P-bonded): Doublet, large (Terminal): Doublet, smaller	Distinctive coupling patterns confirm direct P-C connectivity.

Infrared Spectroscopy (IR)

The most diagnostic feature is the C≡C triple bond stretching vibration.

- : Strong absorption band at 2050 – 2100 cm⁻¹.
- : Sharp absorption at ~3300 cm⁻¹.

Synthesis Protocol

The synthesis of **triethynylphosphane** generally proceeds via a nucleophilic substitution reaction using a Grignard reagent or lithium acetylide. Due to the sensitivity of the product to oxidation, all steps must be performed under an inert atmosphere (Argon or Nitrogen).

Reagents[3]

- Precursor: Phosphorus trichloride (

).[1]

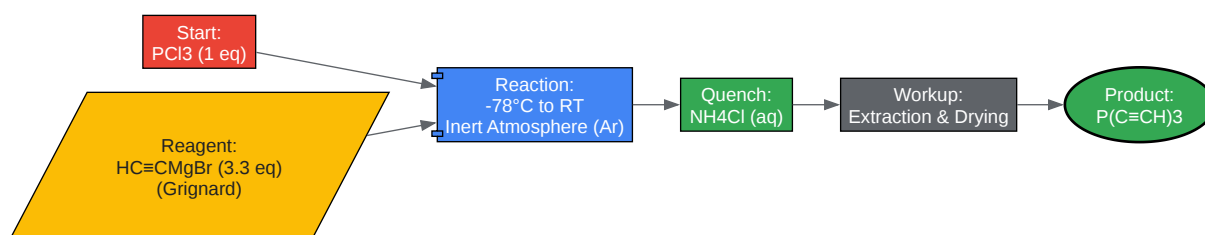
- Nucleophile: Ethynylmagnesium bromide (

) or Lithium acetylide (

).
- Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether (

).

Step-by-Step Workflow



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Caption: Synthesis pathway for **Triethynylphosphane** via Grignard substitution.

Protocol Notes:

- Temperature Control: The reaction is highly exothermic. The Grignard reagent must be added slowly to the

solution at -78°C to prevent polymerization or decomposition.
- Stoichiometry: A slight excess of the acetylide (3.1 - 3.3 equivalents) ensures complete substitution of all three chloride atoms.

- Isolation: The product is volatile and air-sensitive. It is typically isolated by careful solvent removal or distillation under reduced pressure.

Reactivity & Applications

Coordination Chemistry

Triethynylphosphane acts as a versatile ligand.^{[2][3][4]} The terminal protons on the ethynyl groups are acidic, allowing for further functionalization (e.g., deprotonation followed by reaction with electrophiles) even after coordination to a metal center.

- Complexes: Forms stable complexes with soft metals like Cu(I) , Ag(I) , and Au(I) .
- Hollow Ligands: When bulky groups (e.g., silyl or aryl) are attached to the terminal carbons, the ligand adopts a "hollow" shape, creating a protective cavity around the metal center, which is useful for shape-selective catalysis.

"Click" Chemistry & Cages

The three terminal alkyne groups make

an ideal candidate for Cu(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC).

- Reaction with organic azides yields tris(triazolyl)phosphines, which are potent chelating ligands (scorpionates) for bioinorganic modeling.
- It serves as a vertex unit in the synthesis of phosphorus-carbon cages and macrocycles.

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